

rosaramicin pH-dependent activity protocol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Rosaramicin

CAS No.: 35834-26-5

Cat. No.: S541816

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Chemical Profile of Rosaramicin

The table below summarizes the key physicochemical properties of **Rosaramicin**, which are foundational for understanding its pH-dependent behavior [1] [2].

Property	Description
IUPAC Name	{(1S,2R,3R,7R,8S,9S,10R,12R,14E,16S)-3-Ethyl-7-hydroxy-2,8,12,16-tetramethyl-5,13-dioxo-9-[3,4,6-trideoxy-3-(dimethylamino)-β-D-xylo-hexopyranosyloxy]-4,17-dioxabicyclo[14.1.0]heptadec-14-en-10-yl}acetaldehyde [2]
Molecular Formula	C31H51NO9 [1]
Molecular Weight	581.74 g/mol [1]
Appearance	Solid at room temperature [1]
LogP	2.67 [1]
Hydrogen Bond Donor Count	2 [1]

Property	Description
Hydrogen Bond Acceptor Count	10 [1]
Biological Activity	Macrolide antibiotic; active against <i>Neisseria gonorrhoeae</i> , <i>Chlamydia trachomatis</i> , <i>Ureaplasma urealyticum</i> , and <i>Mycoplasma hominis</i> [1].

Protocol: Quantifying Rosaramicin in Serum via HPLC

This high-pressure liquid chromatographic (HPLC) method is crucial for monitoring drug levels in serum, which can be adapted for samples from pH-dependent activity studies [3].

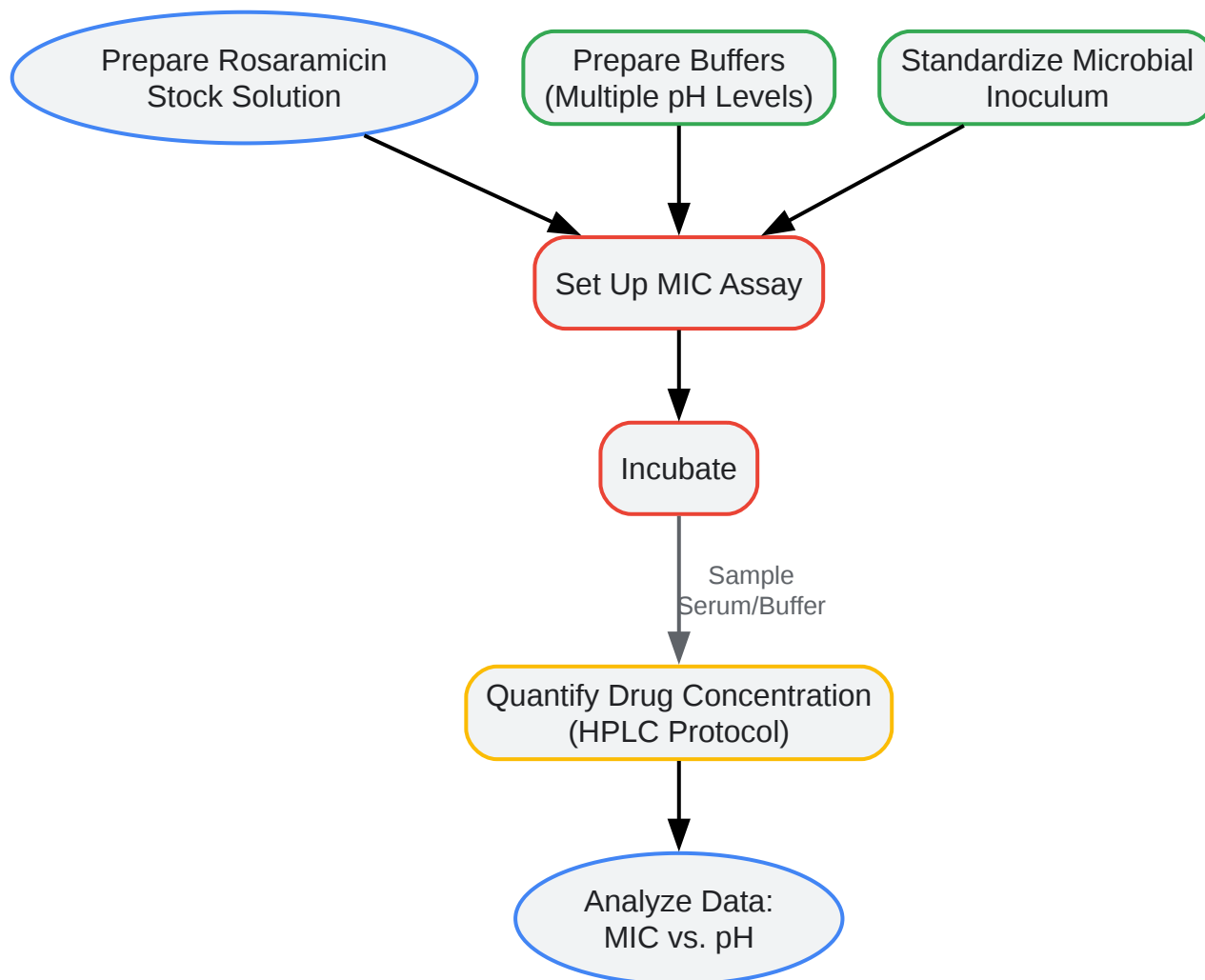
- **Method Summary:** A reverse-phase HPLC method for quantitative determination of **Rosaramicin** in serum.
- **Key Advantages:** The assay is specific, accurate, and reproducible, with a sensitivity of about **0.01 µg/mL**. Many **Rosaramicin** derivatives do not interfere with the assay [3].

Detailed Methodology

- **Sample Preparation**
 - Add a known amount of an internal standard to the serum sample.
 - Adjust the sample to an **alkaline pH**.
 - Treat with potassium carbonate.
 - Extract **Rosaramicin** using **ether** [3].
- **Chromatographic Conditions**
 - **Column:** Reverse-phase column.
 - **Mobile Phase:** Mixture of **acetonitrile and an acetate buffer**.
 - **Detection:** Not explicitly stated in the abstract, but typically UV or fluorescence detection is used.
 - **Calibration:** The method produces a good linear relationship between the peak height ratio (of **Rosaramicin** to the internal standard) and the **Rosaramicin** concentration [3].

Suggested Workflow for pH-Dependent Activity Testing

For investigating the pH-dependent activity of **Rosaramicin**, you would typically design a study that integrates the HPLC protocol above with antimicrobial testing. The following diagram outlines this suggested experimental workflow.



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Filling the Information Gaps

Since specific protocols for pH-dependent activity are not available in the public domain, you may need to develop them by adapting standard microbiological and chemical assays.

- **Consult Specialized Databases:** Search in-depth scientific databases like **SciFinder** or **Reaxys**, which may contain information in patent literature or specialized journal articles not captured in this search.
- **Adapt Existing Assays:** The core experiment involves performing standard Minimum Inhibitory Concentration (MIC) assays against target organisms, but conducting them in buffers calibrated to different pH levels (e.g., from pH 6.0 to 7.8). The HPLC protocol provided can then be used to verify drug concentrations in these assay buffers over time [3] [4].

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References

1. | antibacterial substance | CAS# 35834-26-5 | InvivoChem Rosaramicin [invivochem.com]
2. - Wikipedia Rosaramicin [en.wikipedia.org]
3. High-pressure liquid chromatographic method for determination of... [pmc.ncbi.nlm.nih.gov]
4. The impact of tumour pH on cancer progression: strategies for clinical... [explorationpub.com]

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